

Application Notes and Protocols for Relebactam in Preclinical Research

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Compound of Interest

Compound Name: *Relebactam*
CAS No.: *1174020-13-3*
Cat. No.: *B15564724*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosing and administration of **relebactam**, a diazabicyclooctane β -lactamase inhibitor, in various preclinical animal infection models. The data presented is crucial for designing and interpreting in vivo efficacy studies aimed at evaluating novel antimicrobial therapies. **Relebactam** is primarily investigated in combination with imipenem-cilastatin to restore its activity against carbapenem-resistant Gram-negative bacteria.[1]

Quantitative Data Summary

The following tables summarize the quantitative data on the dosing and administration of **relebactam** in combination with imipenem-cilastatin in key murine infection models.

Table 1: Dosing of **Relebactam** in Murine Disseminated Infection Models

Pathogen	Mouse Strain	Inoculum (CFU)	Administration Route	Relebactam Dose (mg/kg)	Imipenem-Cilastatin Dose (mg/kg)	Dosing Regimen	Key Findings
P. aeruginosa (imipenem-resistant)	DBA/2n	1.1 x 10 ⁶	Dual intravenous infusion	10, 20, 40	5	Four 1-hour infusions every 6 hours	Log reductions in CFU of 1.72, 3.13, and 3.73 at Relebactam doses of 10, 20, and 40 mg/kg, respectively.[2]
K. pneumoniae (KPC-producing)	DBA/2n	1.1 x 10 ⁶	Dual intravenous infusion	20, 40, 80	5	Four 1-hour infusions every 6 hours	Log reductions in CFU of 2.29, 3.06, and 2.36 at Relebactam doses of 20, 40, and 80 mg/kg, respectively.[2]

 Table 2: Dosing of **Relebactam** in Murine Pulmonary Infection Models

Pathogen	Mouse Strain	Inoculum (CFU)	Administration Route	Relebactam Dose (mg/kg)	Imipenem-Cilastatin Dose (mg/kg)	Dosing Regimen	Key Findings
P. aeruginosa (imipenem-resistant)	CD-1 (neutropenic)	Not specified	Intravenous	Not specified	Not specified	Not specified	Relebactam restored the activity of imipenem/cilastatin. [3] [4]
K. pneumoniae (KPC-producing)	CD-1 (neutropenic)	Not specified	Intravenous	Not specified	Not specified	Not specified	Relebactam restored the activity of imipenem/cilastatin. [3] [4]

Experimental Protocols

Detailed methodologies for key experiments involving **Relebactam** in animal models are outlined below.

Murine Disseminated Infection Model

This model is designed to evaluate the efficacy of antimicrobials against systemic infections.

Protocol:

- Animal Model: DBA/2n mice are commonly used.[\[1\]](#)

- Pathogen Preparation: Prepare a bacterial suspension of the desired strain (e.g., *P. aeruginosa* or *K. pneumoniae*) to a concentration of approximately 1.1×10^6 CFU/mL.[2]
- Infection: Administer the bacterial inoculum via intraperitoneal injection.[1][2]
- Treatment Initiation: Begin treatment shortly after infection (e.g., 15 minutes).[1][2]
- Drug Administration: Administer imipenem-cilastatin and a titration of **relebactam** doses. A common method is dual infusion using an infusion system, with four 1-hour infusions given every 6 hours.[1][2]
- Efficacy Assessment: At a predetermined time point post-infection, euthanize the animals, and collect blood or other tissues for bacterial load quantification (CFU counts).[2]

Murine Pulmonary Infection Model

This model is utilized to assess the efficacy of antimicrobials in treating lung infections.

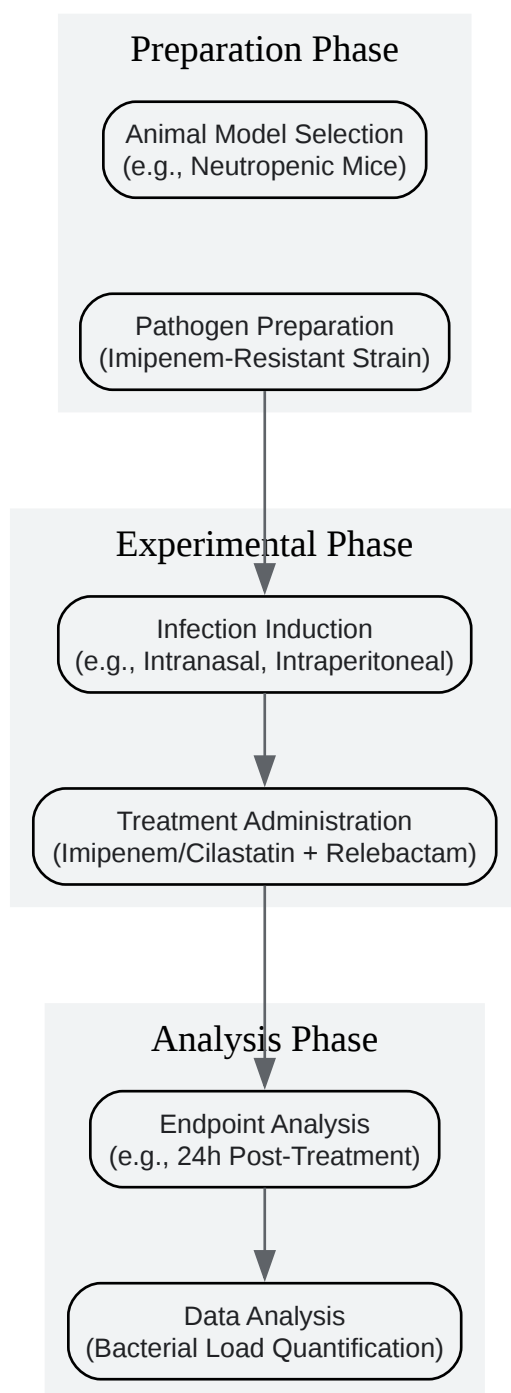
Protocol:

- Animal Model: Neutropenic female CD-1 mice are commonly used.[5] Neutropenia is induced by intraperitoneal injection of cyclophosphamide on days -4 and -1 relative to infection.[5]
- Bacterial Strain: An imipenem-resistant strain of *P. aeruginosa* or *K. pneumoniae* with a known resistance mechanism (e.g., KPC or AmpC production) is selected.[5]
- Infection: Mice are inoculated via intranasal or intratracheal administration with a standardized inoculum of the resistant bacterial strain.
- Treatment: At a specified time post-infection (e.g., 2 hours), treatment with imipenem/cilastatin, **relebactam**, or the combination is initiated.[6] Drugs are typically administered subcutaneously or intravenously to mimic human routes of exposure.[6]
- Endpoint Analysis: At a predetermined time after the final dose (e.g., 24 hours post-infection), mice are euthanized.[5] Lungs are aseptically harvested, homogenized, and serially diluted.[5] Dilutions are plated on appropriate agar to quantify the bacterial load (CFU/lung).[5]

- Data Analysis: The log₁₀ CFU/lung for each treatment group is compared to the vehicle control group to determine the reduction in bacterial burden.[5]

Visualizations

Experimental Workflow for Preclinical In Vivo Efficacy Study of Relebactam

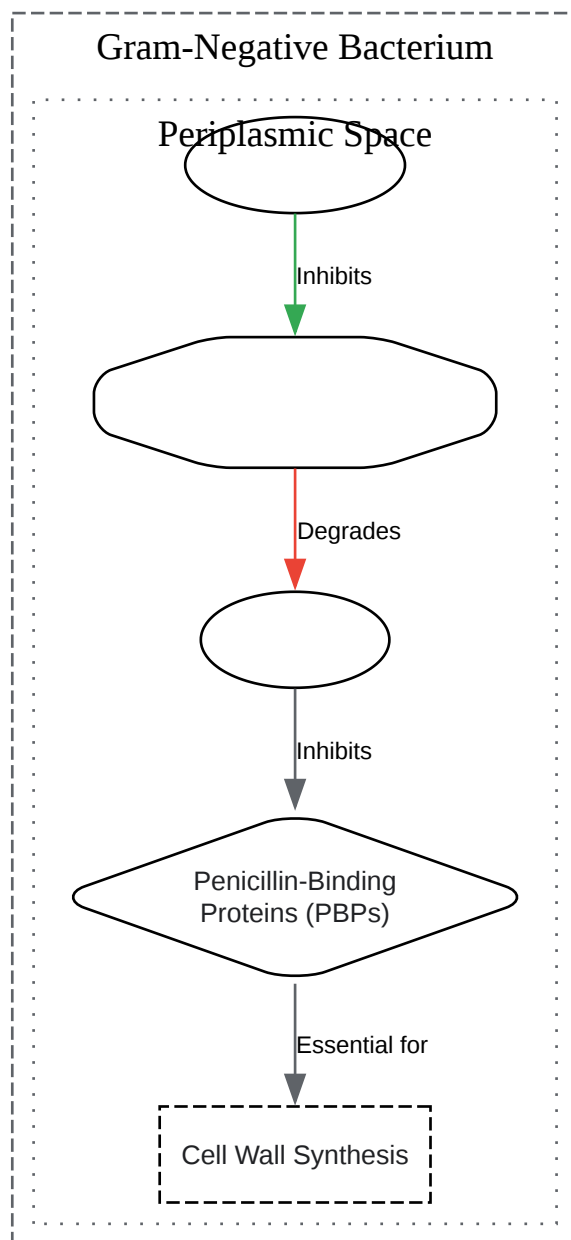


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Caption: Workflow for a preclinical in vivo efficacy study.

Mechanism of Action of Imipenem-Relebactam

Note on Signaling Pathways: **Relebactam**'s primary mechanism of action is the direct inhibition of bacterial β -lactamase enzymes. It does not directly modulate host signaling pathways. The diagram below illustrates its mechanism at the bacterial cell level, which is the relevant "pathway" for its function.



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Caption: Mechanism of action for **Relebactam** in protecting Imipenem.

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References

- 1. The STING signaling pathways and bacterial infection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [merckconnect.com](https://www.merckconnect.com) [[merckconnect.com](https://www.merckconnect.com)]
- 3. Editorial: Cell Signaling in Host–Pathogen Interactions: The Host Point of View - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Molecular Basis of Class A β -Lactamase Inhibition by Relebactam - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Nerve signaling alerts the host to bacterial infection within hours [beta.m3india.in]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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